

Technical Support Center: 5-Bromo-2-hydroxynicotinic Acid Synthesis

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Compound of Interest

Compound Name: 5-Bromo-2-hydroxynicotinic acid

CAS No.: 104612-36-4

Cat. No.: B008713

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Introduction: The Molecule & The Challenge

5-Bromo-2-hydroxynicotinic acid (5-Br-2-OH-NA) is a critical scaffold in medicinal chemistry, particularly for kinase inhibitors and fragment-based drug discovery.^[1] Its dual functionality—an electrophilic bromine handle for cross-coupling (Suzuki/Buchwald) and a carboxylic acid for amidation—makes it versatile.^{[1][2]}

However, its synthesis is deceptive.^[1] Users frequently report issues with regioselectivity (C5 vs. C6 bromination), purification (zwitterionic solubility issues), and characterization (tautomeric confusion in NMR). This guide synthesizes field-proven protocols with mechanistic insights to resolve these bottlenecks.

Module 1: Synthetic Route Selection & Optimization

Primary Protocol: Aqueous Alkaline Bromination

Recommended for: Scalability, Safety, and Green Chemistry.^[1]

The Logic: 2-Hydroxynicotinic acid exists in equilibrium with its 2-pyridone tautomer.[1] In basic media, the deprotonated species (phenolate/enolate) is highly activated toward electrophilic aromatic substitution. The 2-oxo group directs ortho/para, while the 3-COOH group directs meta.[1] Position 5 is chemically unique: it is para to the activating oxo-group and meta to the deactivating carboxylate, making it the thermodynamic and kinetic sink for bromination.

Standard Operating Procedure (SOP)

Step	Action	Critical Process Parameter (CPP)
1. Dissolution	Dissolve 2-hydroxynicotinic acid (1.0 eq) in 2.5M NaOH (2.2 eq).	Ensure full dissolution before proceeding.[1] Solution should be clear/yellow.[1]
2. Bromination	Add liquid (1.05 eq) dropwise at 0–5°C.	Exotherm Control: Keep T < 10°C to prevent over-bromination or decarboxylation.
3.[1] Reaction	Stir at RT for 3–12 hours.[1]	Monitor by LCMS.[1] Disappearance of SM (140).[1][3]
4. Workup	Acidify with 6M HCl to pH 2–3.	Precipitation: Do not acidify below pH 1, or the pyridinium salt may form and redissolve.
5. Isolation	Filter the white/off-white solid. [1] Wash with cold water.[1]	Dry at 60°C under vacuum.[1]

Workflow Visualization



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Figure 1: Optimized workflow for the aqueous alkaline bromination of 2-hydroxynicotinic acid.

Module 2: Troubleshooting Reaction Failures

Q1: My product is a "gummy" sticky solid that won't filter. What happened?

Root Cause: Rapid acidification or incorrect pH endpoint.^[1] Mechanism: 2-Hydroxynicotinic acids are amphoteric.^[1]

- pH > 10: Soluble Dianion.^[1]
- pH ~ 2–3: Insoluble Zwitterion/Free Acid (Target).^[1]
- pH < 1: Soluble Cation (Pyridinium salt).^[1]

Corrective Action:

- Slow Down: Add HCl dropwise with vigorous stirring.
- pH Control: Stop exactly at pH 2.5. If you overshoot to pH 1, back-titrate with dilute NaOH.^[1]
- Digestion: If gum forms, heat the slurry to 60°C for 30 mins and let it cool slowly. This promotes crystal growth (Ostwald ripening).^[1]

Q2: I see a mixture of products on LCMS. Is it the C6 isomer?

Root Cause: Regioselectivity failure or over-bromination. Analysis:

- Target (C5-Br): The 2-oxo group directs para (to pos 5). The 3-COOH directs meta (to pos 5).^[1] Reinforced direction.
- Impurity (C6-Br): Occurs if the reaction is run at high temperatures (>50°C) or if the 3-COOH is esterified/modified prior to bromination.^[1]
- Impurity (3,5-dibromo): Occurs if excess (>1.5 eq) is used.^[1]

Diagnostic Table: | Species | Mass (

, ES-) | Cause | Solution | | :--- | :--- | :--- | :--- | | Starting Material | 138/140 | Incomplete reaction | Increase reaction time; check

quality. | | Target (5-Br) | 216/218 | N/A | N/A | | Dibromo impurity | 294/296 | Excess

or Temp too high | Control stoichiometry (1.05 eq max).[1] Recrystallize from EtOH. |

Module 3: Characterization & Tautomerism (The "Hidden" Trap)

Q3: My NMR shows a broad singlet at 13-14 ppm and no phenolic OH. Did I make the wrong compound?

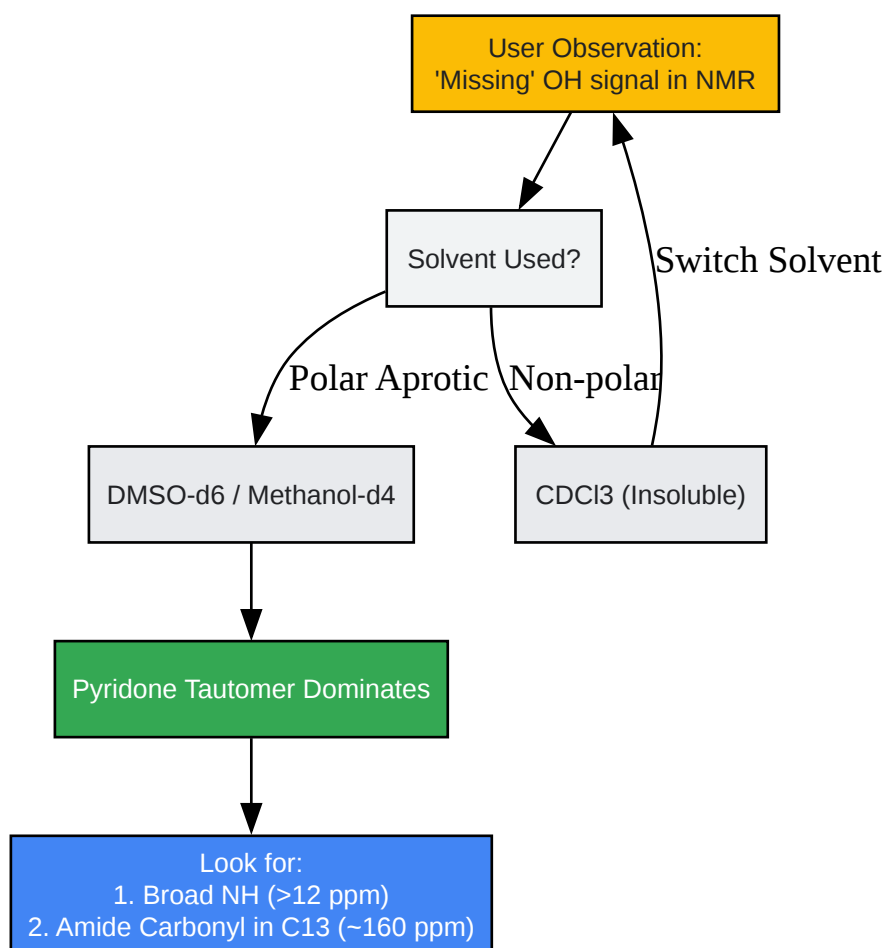
Answer: No, you likely have the correct compound. Scientific Explanation: 2-Hydroxynicotinic acids exist primarily as the 2-pyridone (keto) tautomer in solution (DMSO-d6) and solid state.[1]

- Phenol form: Rare in polar solvents.[1]
- Pyridone form: Dominant.[1] The proton resides on the Nitrogen ().

Evidence:

- NMR (DMSO-d6): Look for a broad singlet 12.0–14.0 ppm.[1] This is the (and potentially the proton undergoing exchange).
- Coupling Constants: The Pyridone ring has distinct coupling.
 - H4 (d, J ~3 Hz) and H6 (d, J ~3 Hz). The small coupling constant is characteristic of 3,5-disubstituted pyridones.[1]

Tautomerism Logic Tree



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Figure 2: Logic flow for interpreting NMR spectra of 2-hydroxynicotinic acid derivatives.

Module 4: Safety & Handling

- Bromine (
) : Extremely volatile and corrosive lachrymator.[1]
 - Protocol: Handle only in a functioning fume hood.[1] Quench glassware with sodium thiosulfate solution before removing from the hood.
 - Alternative: If liquid bromine is unavailable or safety protocols prohibit it, N-Bromosuccinimide (NBS) (1.1 eq) in DMF at 0°C is a valid alternative, though purification is harder (removing succinimide requires thorough water washing).[1]

References

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 - Source: National Institutes of Health (NIH) / PubMed.[1]
 - Mechanism:[1][4][5][6] "Regioselective bromination of fused heterocyclic N-oxides" (Analogous electronic directing effects).[1]
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 - Source: ResearchGate / NMR Studies.[1]
 - Insight: "The Use of NMR Spectroscopy to Study Tautomerism" - Explains the dominance of the pyridone form in polar media.
- Physical Properties & Safety Data
 - Source: PubChem (CID 88707 - 5-Bromonicotinic acid derivatives).[1]
 - Data: Solubility and safety handling for brominated nicotinic acids.[1]

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